

Technical Support Center: LDC1267 Dissolution in DMSO

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Compound of Interest

Compound Name: LDC1267
CAS No.: 1361030-48-9
Cat. No.: B608498

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This guide provides researchers, scientists, and drug development professionals with detailed instructions and troubleshooting advice for dissolving and using **LDC1267** in DMSO for experimental purposes.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **LDC1267** in DMSO?

A1: **LDC1267** has a high solubility in DMSO. Different suppliers report slightly different values, but it is generally in the range of 50 mg/mL to 100 mg/mL.^{[1][2]} It is crucial to use high-purity, anhydrous DMSO, as the presence of water can significantly reduce the solubility of the compound.^{[2][3]}

Q2: How do I prepare a stock solution of **LDC1267** in DMSO?

A2: To prepare a stock solution, you will need to weigh the desired amount of **LDC1267** powder and add the appropriate volume of anhydrous DMSO to achieve the target concentration. It is recommended to vortex the solution and, if necessary, use gentle warming (e.g., 37°C for 10 minutes) or sonication to ensure the compound is fully dissolved.^{[3][4][5]}

Q3: How should I store the **LDC1267** DMSO stock solution?

A3: **LDC1267** stock solutions in DMSO can be stored at -20°C for up to 3 months or at -80°C for up to 2 years.^[2]^[6] To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into single-use volumes.^[3]

Q4: My **LDC1267** is not fully dissolving in DMSO. What should I do?

A4: If you are having trouble dissolving **LDC1267** in DMSO, consider the following troubleshooting steps:

- Check DMSO Quality: Ensure you are using fresh, anhydrous DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can lower the solubility of compounds.^[2]^[3]
- Gentle Heating: Warm the solution in a 37°C water bath for 10-15 minutes.^[4]^[5]
- Sonication: Use an ultrasonic bath to aid dissolution.^[2]^[3]^[4]
- Vortexing: Ensure the solution is mixed thoroughly by vortexing.^[3]
- Check Concentration: You may be trying to dissolve the compound above its solubility limit. Re-check your calculations.

Q5: I observed a precipitate in my DMSO stock solution after taking it out of the freezer. What should I do?

A5: Precipitation can occur after freeze-thaw cycles. Before use, bring the vial to room temperature and visually inspect for any precipitate. If present, warm the solution to 37°C and vortex or sonicate until the precipitate is fully redissolved.^[3]

Q6: How do I dilute my **LDC1267** DMSO stock for use in aqueous cell culture media?

A6: When diluting a concentrated DMSO stock into an aqueous buffer or cell culture medium, the compound can sometimes precipitate. To avoid this, it is recommended to perform serial dilutions in DMSO first to a lower concentration before the final dilution into the aqueous medium. Most cell lines can tolerate a final DMSO concentration of up to 0.1-0.5%.^[7] Always include a vehicle control (DMSO alone at the same final concentration) in your experiments.

Data Summary Tables

LDC1267 Solubility

Solvent	Solubility	Molar Concentration
DMSO	100 mg/mL[1][8]	178.39 mM[1][8]
DMSO	50 mg/mL[2]	89.20 mM[2]
DMSO	>25 mg/ml[6]	>44.60 mM
DMSO	>10 mM[4][5]	>10 mM[4][5]
Ethanol	2 mg/mL[1][8]	3.56 mM[1][8]
Water	Insoluble[1][8]	Insoluble[1][8]

LDC1267 IC₅₀ Values

Target	IC ₅₀
Axl	<5 nM[1][2]
Tyro3	8 nM[1][2]
Mer	29 nM[1][2]

Stock Solution Preparation Volumes

Desired Concentration	Mass of LDC1267 (MW: 560.55 g/mol)
1 mg	
1 mM	1.7840 mL
5 mM	0.3568 mL
10 mM	0.1784 mL

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of LDC1267 in DMSO

- Preparation: Allow the vial of **LDC1267** powder and a sealed bottle of anhydrous DMSO to equilibrate to room temperature.
- Weighing: Accurately weigh out the desired amount of **LDC1267** powder (e.g., 1 mg) in a sterile microcentrifuge tube.
- Adding Solvent: Using the table above, add the calculated volume of anhydrous DMSO to the **LDC1267** powder to achieve a 10 mM concentration (e.g., 0.1784 mL for 1 mg).
- Dissolving: Vortex the solution for 1-2 minutes.
- Troubleshooting Dissolution (if necessary): If the compound is not fully dissolved, place the tube in a 37°C water bath for 10 minutes, then vortex again. Alternatively, sonicate the tube for 10-15 minutes.[3]
- Visual Inspection: Visually confirm that the solution is clear and free of any particulate matter.
- Storage: Aliquot the stock solution into single-use volumes in sterile tubes and store at -20°C or -80°C.

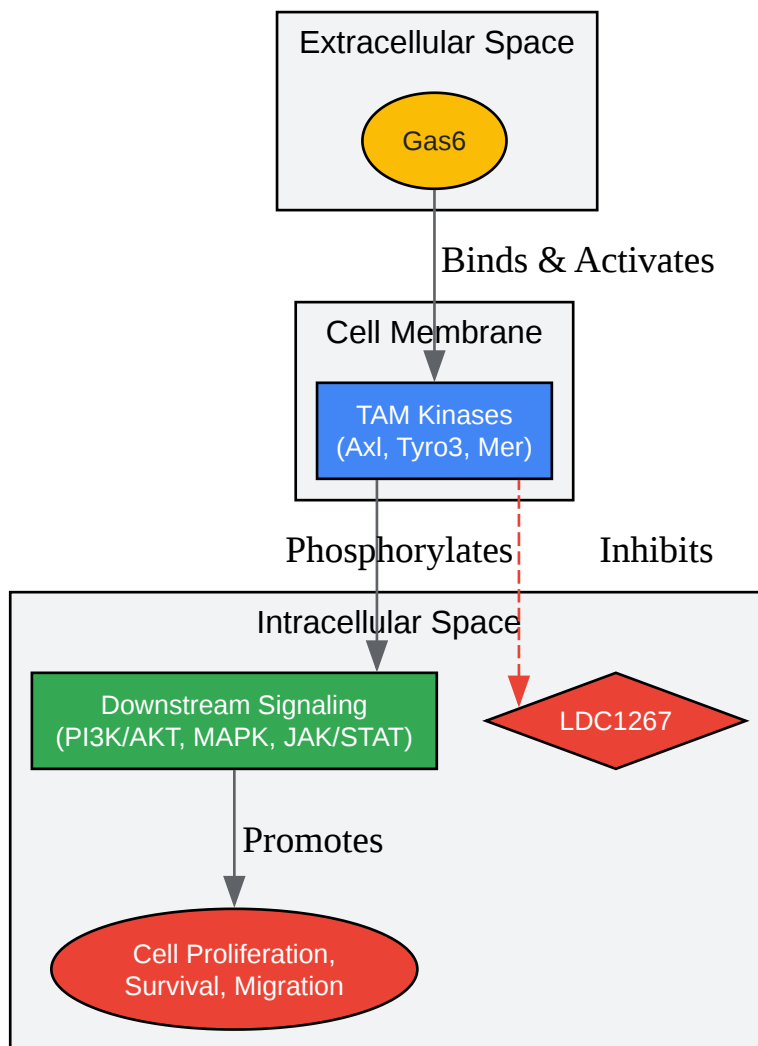
Protocol for Diluting LDC1267 for a Cell-Based Assay

- Thaw Stock Solution: Thaw a single-use aliquot of your **LDC1267** DMSO stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of your stock solution in DMSO. For example, dilute your 10 mM stock to 1 mM in DMSO.
- Final Dilution: Further dilute the intermediate stock solution into your pre-warmed cell culture medium to achieve the desired final working concentration. Ensure the final concentration of DMSO is below the tolerance level of your cells (typically $\leq 0.5\%$).[7]
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO (without **LDC1267**) to your cell culture medium.

- Immediate Use: Add the diluted **LDC1267** and vehicle control to your cells immediately.

Visualizations

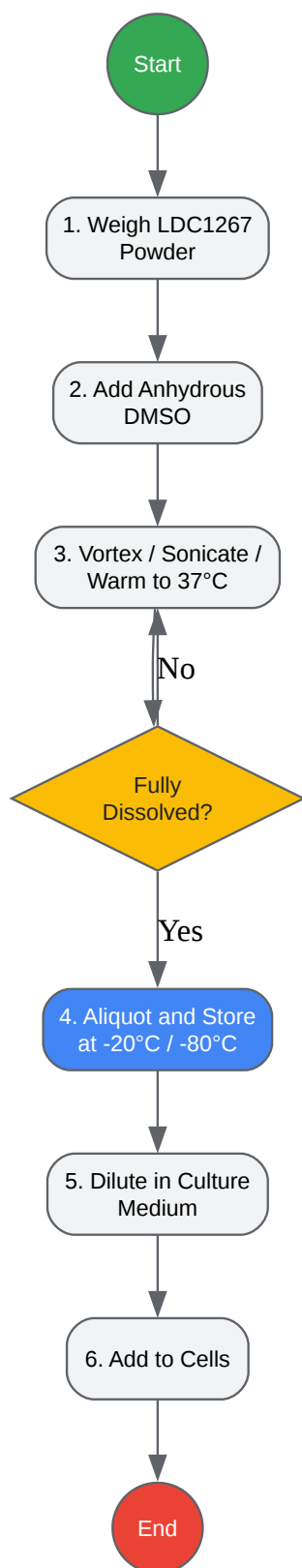
LDC1267 Mechanism of Action: TAM Kinase Signaling Pathway



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Caption: **LDC1267** inhibits TAM kinase signaling.

Experimental Workflow for LDC1267 Dissolution and Use



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Caption: Workflow for preparing **LDC1267** for experiments.

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